An In-depth Technical Guide to Methyl 1-methyl-1H-imidazole-2-carboxylate

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Compound of Interest		
Compound Name:	*methyl 1-methyl-1H-imidazole-2-carboxylate*	
Cat. No.:	*B1313500*	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and characterization of **methyl 1-methyl-1H-imidazole-2-carboxylate**, a heterocyclic compound of interest in medicinal chemistry and materials science. This document is intended to serve as a valuable resource for researchers and professionals engaged in drug discovery, organic synthesis, and the development of novel chemical entities.

Core Molecular Data

Methyl 1-methyl-1H-imidazole-2-carboxylate is a derivative of imidazole, a five-membered aromatic heterocycle containing two nitrogen atoms. The presence of both a methyl group on one of the ring nitrogens and a methyl ester at the 2-position imparts specific physicochemical properties that are of interest for further chemical modification and biological evaluation.

Quantitative Molecular and Physical Data

The fundamental molecular and physical properties of **methyl 1-methyl-1H-imidazole-2-carboxylate** are summarized in the table below for quick reference and comparison.

Property	Value
Molecular Formula	$C_6H_8N_2O_2$
Molecular Weight	140.14 g/mol
CAS Number	62366-53-4

Synthesis and Experimental Protocols

The synthesis of **methyl 1-methyl-1H-imidazole-2-carboxylate** can be achieved through a multi-step process, typically involving the formation of the imidazole core followed by functional group manipulations. A common and effective strategy involves the synthesis of the corresponding carboxylic acid precursor, 1-methyl-1H-imidazole-2-carboxylic acid, which is then esterified to yield the desired methyl ester.

Synthesis of 1-methyl-1H-imidazole-2-carboxylic acid

The precursor, 1-methyl-1H-imidazole-2-carboxylic acid, can be synthesized from 1-methyl-2-imidazolecarboxaldehyde. This transformation involves the oxidation of the aldehyde to a carboxylic acid.

Experimental Protocol:

- Preparation of 1-methyl-2-imidazolecarboxaldehyde: This starting material can be prepared according to established literature procedures.

- Oxidation to 1-methyl-1H-imidazole-2-carboxylic acid: A general procedure involves the oxidation of 1-methyl-2-imidazolecarboxaldehyde. The reaction can be carried out using a suitable oxidizing agent. Following the reaction, the product, 1-methyl-1H-imidazole-2-carboxylic acid, is isolated. A quantitative yield can be achieved after the removal of water under high vacuum. It is important to note that heating the product can lead to decarboxylation.

Esterification to **Methyl 1-methyl-1H-imidazole-2-carboxylate**

The final step is the esterification of 1-methyl-1H-imidazole-2-carboxylic acid to its methyl ester. Chemoselective esterification of carboxylic acids can be achieved using various reagents, with imidazole carbamates being a notable option.[1][2]

Experimental Protocol:

- Reaction Setup: In a clean, dry reaction vessel, dissolve 1-methyl-1H-imidazole-2-carboxylic acid in a suitable polar solvent such as acetonitrile or ethyl acetate.

- Addition of Esterifying Agent: Add a methylating agent. Methyl 1H-imidazole-1-carboxylate (MImC) is a reagent that can be used for the chemoselective esterification of carboxylic acids.[1][2]

- Reaction Conditions: The reaction mixture is typically stirred at an elevated temperature to facilitate the reaction. The progress of the reaction should be monitored using an appropriate analytical technique, such as thin-layer chromatography (TLC).

- Work-up and Purification: Upon completion of the reaction, the solvent is removed under reduced pressure. The crude product is then purified using standard techniques, such as column chromatography on silica gel, to afford pure **methyl 1-methyl-1H-imidazole-2-carboxylate**.

Analytical Characterization

The structural confirmation and purity assessment of synthesized **methyl 1-methyl-1H-imidazole-2-carboxylate** are crucial. This is typically achieved through a combination of spectroscopic techniques. While specific spectra for the title compound are not readily available in the public domain, the expected spectral characteristics can be inferred from data for closely related compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR: The proton NMR spectrum is expected to show distinct signals for the methyl group attached to the imidazole nitrogen, the methyl group of the ester, and the two protons on the imidazole ring. The chemical shifts of the imidazole ring protons are typically in the aromatic region.

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- ^{13}C NMR: The carbon NMR spectrum will provide signals for all six carbon atoms in the molecule, including the two methyl carbons, the two imidazole ring carbons, the carbon of the ester carbonyl group, and the imidazole ring carbon attached to the ester.

Fourier-Transform Infrared (FT-IR) Spectroscopy

The FT-IR spectrum is a valuable tool for identifying the functional groups present in the molecule. Key expected absorption bands include:

- C=O stretch: A strong absorption band characteristic of the ester carbonyl group.

- C-O stretch: Bands corresponding to the stretching vibrations of the ester C-O bonds.

- C=N and C=C stretching: Vibrations associated with the imidazole ring.

- C-H stretching and bending: Absorptions from the methyl groups and the imidazole ring C-H bonds.

Signaling Pathways and Experimental Workflows

To provide a clearer understanding of the synthetic process, the following diagrams illustrate the key transformations and logical workflows.
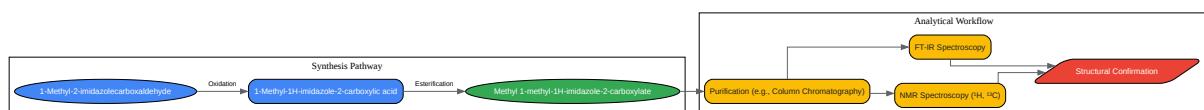
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Caption: Synthetic and analytical workflow for **methyl 1-methyl-1H-imidazole-2-carboxylate**.

This guide provides foundational information for researchers working with **methyl 1-methyl-1H-imidazole-2-carboxylate**. For specific applications, further optimization of the described protocols and additional analytical characterization may be necessary.

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